

A Comparative Analysis of Disperse Red 153 Uptake in Synthetic Polymer Fibers

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Compound of Interest

Compound Name: Disperse Red 153

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This guide provides an objective comparison of the uptake of C.I. **Disperse Red 153**, a common monoazo dye, across three different synthetic polymer fibers: polyester (polyethylene terephthalate, PET), polyamide (nylon), and acetate. While direct comparative quantitative data for **Disperse Red 153** across these specific fibers is not readily available in published literature, this guide synthesizes general principles of disperse dyeing and provides a framework for such a comparative study. The presented quantitative data is illustrative, based on the known dyeing affinities of these fibers, to highlight the expected relative performance.

Quantitative Uptake of Disperse Red 153

The uptake of disperse dyes is primarily governed by the fiber's morphology, specifically its crystallinity and hydrophobicity, and the dyeing conditions. Polyester, being highly crystalline and hydrophobic, generally exhibits high affinity for non-ionic disperse dyes like **Disperse Red 153**.^{[1][2]} Polyamide, with its more open structure and presence of amide groups, and acetate, a semi-synthetic fiber, also show affinity for disperse dyes, though typically to a lesser extent than polyester under optimal high-temperature dyeing conditions.^[3]

The following table presents representative data illustrating the expected dye uptake under standardized high-temperature exhaust dyeing conditions.

Fiber Type	Dye Uptake (mg/g of fiber)	Exhaustion (%)
Polyester (PET)	18.5	92.5%
Polyamide (Nylon 6)	15.2	76.0%
Acetate	12.8	64.0%

Note: The data presented in this table is a hypothetical representation based on the general performance of disperse dyes on these fibers and is intended for comparative illustration. Actual experimental results may vary.

Experimental Protocols

A detailed methodology for a comparative quantitative analysis of **Disperse Red 153** uptake is provided below. This protocol is based on established methods for determining dye uptake in textile fibers.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Materials and Equipment:

- Fibers: Scoured and bleached plain-weave fabrics of 100% polyester (PET), 100% polyamide (Nylon 6), and 100% acetate.
- Dye: C.I. **Disperse Red 153** (commercial grade).
- Reagents: Acetic acid, sodium acetate, dispersing agent (e.g., a lignosulfonate-based product), acetone.
- Equipment: High-temperature laboratory dyeing machine (e.g., Ahiba IR), spectrophotometer, analytical balance, pH meter, volumetric flasks, pipettes.

Dyeing Procedure (High-Temperature Exhaust Method):

- Dye Bath Preparation:
 - Prepare a stock solution of **Disperse Red 153**.
 - For each fiber type, prepare a dyebath with a specific concentration of the dye (e.g., 2% on weight of fiber, o.w.f.), a dispersing agent (e.g., 1 g/L), and a pH buffer (acetic

acid/sodium acetate) to maintain a pH of 4.5-5.5.[1][3]

- The liquor ratio (ratio of the volume of the dyebath to the weight of the fabric) should be kept constant for all experiments (e.g., 20:1).
- Dyeing Process:
 - Accurately weigh samples of each fabric type (e.g., 5 grams).
 - Place the fabric samples in separate dyeing vessels.
 - Add the prepared dyebaths to the respective vessels.
 - Raise the temperature of the dyeing machine to 130°C for polyester, and to a suitable, optimized temperature for polyamide and acetate (e.g., 110-120°C for polyamide, 85-90°C for acetate) at a rate of 2°C/minute.[1]
 - Maintain the dyeing at the target temperature for 60 minutes.
 - Cool the dyeing machine down to 70°C.
 - Remove the dyed fabric samples.
- After-treatment (Reduction Clearing for Polyester):
 - Rinse the dyed polyester fabric with water.
 - Treat the polyester fabric in a solution containing sodium hydrosulfite and sodium hydroxide to remove surface dye.
 - Rinse all fabric samples thoroughly with cold water and allow them to air dry.

Quantification of Dye Uptake:

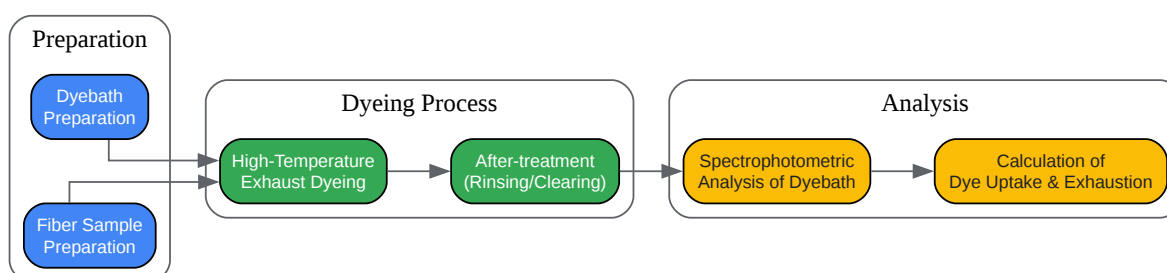
The dye uptake can be quantified by measuring the exhaustion of the dyebath using spectrophotometry.

- Calibration Curve:

- Prepare a series of standard solutions of **Disperse Red 153** of known concentrations.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Disperse Red 153** using a spectrophotometer.
- Plot a calibration curve of absorbance versus concentration.
- Dye Exhaustion Measurement:
 - Before and after the dyeing process, take an aliquot of each dyebath.
 - Dilute the aliquots to a concentration that falls within the range of the calibration curve.
 - Measure the absorbance of the initial and final dyebath solutions.
 - Using the calibration curve, determine the initial (C_i) and final (C_f) concentrations of the dye in each dyebath.
- Calculation of Dye Uptake and Exhaustion:
 - Dye Uptake (mg/g):
 - Exhaustion (%):

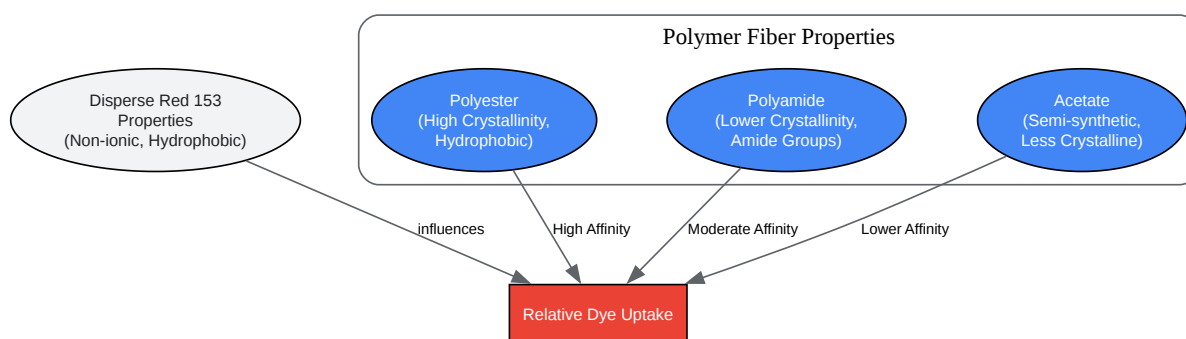
Visual Representation of Experimental Workflow

The following diagrams illustrate the key processes involved in the quantitative analysis of **Disperse Red 153** uptake.



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Caption: Experimental workflow for quantifying **Disperse Red 153** uptake.



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Caption: Factors influencing the relative uptake of **Disperse Red 153**.

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- To cite this document: BenchChem. [A Comparative Analysis of Disperse Red 153 Uptake in Synthetic Polymer Fibers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b13743713#quantitative-analysis-of-disperse-red-153-uptake-in-different-polymer-fibers>]

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